

4-Chloro-5,8-difluoroquinoline CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Chloro-5,8-difluoroquinoline

Cat. No.: B1486552

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An In-depth Technical Guide to 4-Chloro-5,8-difluoroquinoline

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-5,8-difluoroquinoline**, a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. This document consolidates critical information regarding its chemical identity, molecular structure, and physicochemical properties. Drawing upon the established reactivity and application of structurally related fluoroquinolines, this guide explores the potential synthetic utility and applications of **4-Chloro-5,8-difluoroquinoline** in the development of novel therapeutic agents and advanced materials. Methodologies for the synthesis and functionalization of the quinoline core are discussed, providing researchers with a foundational understanding for its incorporation into discovery pipelines.

Chemical Identity and Molecular Structure

4-Chloro-5,8-difluoroquinoline is a substituted quinoline with a molecular formula of $C_9H_4ClF_2N$.^[1] The presence of a chlorine atom at the 4-position and two fluorine atoms at the 5- and 8-positions imparts unique electronic properties and reactivity to the molecule.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source(s)
CAS Number	874781-04-1; 1208626-68-9	[2]
Molecular Formula	C ₉ H ₄ ClF ₂ N	[2]
Molecular Weight	199.58 g/mol	
SMILES	<chem>Fc1ccc(F)c2c(Cl)ccnc12</chem>	[1]
InChI Key	DZFRUXKPHJQFHH- UHFFFAOYSA-N	[1]

Note: Discrepancies in the listed CAS numbers exist in supplier databases.

Molecular Structure Diagram

The structural formula of **4-Chloro-5,8-difluoroquinoline** is depicted below, illustrating the arrangement of the fused benzene and pyridine rings and the positions of the halogen substituents.

Caption: 2D Molecular Structure of **4-Chloro-5,8-difluoroquinoline**.

Potential Applications in Drug Discovery and Materials Science

While specific literature on **4-Chloro-5,8-difluoroquinoline** is emerging, the broader class of substituted chloro-fluoroquinolines serves as a crucial pharmacophore and building block in several areas of research and development.[\[3\]](#)

Pharmaceutical Intermediate

The quinoline scaffold is a common motif in a vast array of biologically active molecules.[\[3\]](#) Halogenation, particularly with chlorine and fluorine, can significantly modulate a compound's pharmacokinetic and pharmacodynamic properties, including metabolic stability, binding affinity, and membrane permeability.[\[4\]](#)

- **Oncology:** Fluoroquinolone derivatives are being investigated as targeted cancer therapies. [3] The strategic placement of halogens on the quinoline core allows for regioselective functionalization, enabling the synthesis of libraries of compounds for screening against various cancer cell lines.[3]
- **Antiviral and Antibacterial Agents:** The fluoroquinolone class of antibiotics is a prime example of the successful application of this scaffold in medicine.[5] The 4-chloro substituent serves as a versatile synthetic handle for introducing various side chains to explore structure-activity relationships (SAR) and develop new antibacterial and antiviral agents.[3][5] The synthesis of compounds like Diflomotecan, an anticancer agent, utilizes a chloroquinoline intermediate, highlighting the importance of this class of compounds.[6]
- **Agrochemicals:** The versatility of chloro-fluoroquinolines extends to the development of novel pesticides and herbicides, aiming for increased efficacy and improved environmental profiles. [3]

Materials Science

Fluorinated organic compounds often exhibit unique optoelectronic properties.[3] Derivatives of **4-Chloro-5,8-difluoroquinoline** could be explored for their potential use in:

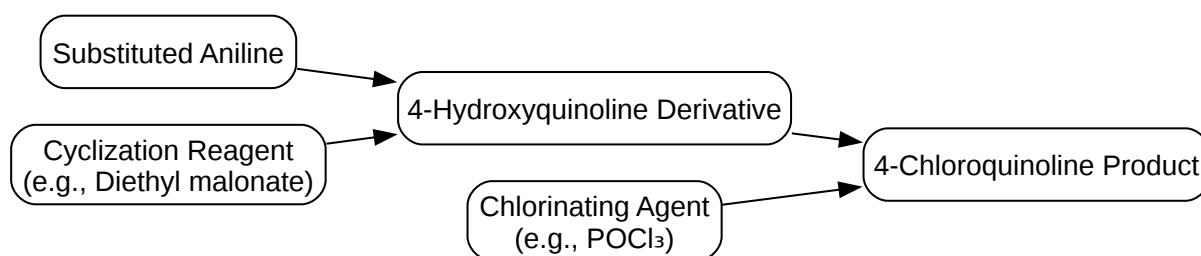
- **Organic Light-Emitting Diodes (OLEDs):** The ability to fine-tune the electronic properties through substitution reactions makes these compounds attractive candidates for the development of new materials for OLEDs and other electronic components.[3]
- **Sensors and Advanced Coatings:** The specific substitution pattern may lead to materials with tailored properties for use in chemical sensors and high-performance coatings.[3]

Synthetic Strategies and Methodologies

The synthesis of **4-Chloro-5,8-difluoroquinoline** and its derivatives can be approached through established methods for quinoline synthesis, followed by selective halogenation, or by utilizing appropriately substituted anilines as starting materials.

General Synthetic Workflow for Chloroquinolines

A common strategy for the synthesis of 4-chloroquinolines involves the cyclization of an aniline derivative, followed by chlorination of the resulting 4-hydroxyquinoline intermediate.[7]



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